

Essential Safety and Operational Guide for 2-Chloroquinoline-3-carbonitrile

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Compound of Interest

Compound Name: 2-Chloroquinoline-3-carbonitrile

Cat. No.: B1354263

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Chloroquinoline-3-carbonitrile** (CAS No. 95104-21-5). Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

2-Chloroquinoline-3-carbonitrile is a toxic solid that poses significant health risks upon exposure.^{[1][2]} It is classified as acutely toxic if swallowed and can cause serious eye damage.^{[1][2][3]}

Signal Word: Danger^[1]

Hazard Pictograms:

- (Skull and crossbones)
- (Corrosion)

Hazard Statements:

- H301: Toxic if swallowed^{[1][2]}

- H318: Causes serious eye damage[1][2]

A comprehensive list of required and recommended PPE is detailed in the table below. This includes respiratory, eye, hand, and body protection.

Quantitative Safety Data

The following table summarizes key quantitative data for **2-Chloroquinoline-3-carbonitrile**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₅ ClN ₂	[1]
Molecular Weight	188.61 g/mol	[1]
Form	Solid	[1]
Melting Point	164-168 °C	[1]
GHS Hazard Codes	H301, H318	[1]
Storage Class	6.1C (Combustible, acute toxic Cat. 3)	[1]

Operational Plan: Step-by-Step Handling Procedures

Engineering Controls

- Ventilation: All handling of **2-Chloroquinoline-3-carbonitrile**, including weighing and transferring, must be conducted in a certified chemical fume hood or other approved local exhaust ventilation system to minimize inhalation exposure.[3][4]
- Designated Area: A specific area within the laboratory should be designated for working with this compound. This area must be clearly marked with appropriate warning signs.[3]

Required Personal Protective Equipment (PPE)

- Respiratory Protection: For handling the solid powder, a NIOSH-approved N95 dust mask or a higher level of respiratory protection, such as a full-face respirator, is mandatory if there is

a risk of airborne dust.[1][5]

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required to protect against splashes and airborne particles.[1][3]
- **Hand Protection:** Wear double nitrile gloves or other chemical-resistant gloves. Gloves must be inspected before use and changed frequently, especially if contaminated.[3][5]
- **Body Protection:** A lab coat is required. For procedures with a higher risk of contamination, an apron and oversleeves should be worn.[3] Long pants and closed-toe shoes are mandatory.[3]

Handling Procedures

- **Preparation:** Before starting work, ensure the fume hood is functioning correctly and the designated work area is clean and uncluttered. Assemble all necessary equipment and materials.
- **Weighing:** Weigh the solid compound within the fume hood. Use a disposable weighing boat to minimize contamination of balances.
- **Transferring:** When transferring the compound, do so carefully to avoid creating dust. If making a solution, add the solid to the solvent slowly.
- **Post-Handling:** After handling, decontaminate the work area by wiping it down. All contaminated disposable materials, such as weighing boats and gloves, should be disposed of as hazardous waste. Wash hands thoroughly with soap and water after removing PPE.[3]

Spill and Emergency Procedures

- **Minor Spill (Solid):** If a small amount of solid is spilled within the fume hood, carefully sweep it up using a dustpan and brush and place it in a labeled hazardous waste container. Decontaminate the area.
- **Major Spill:** In the event of a larger spill, especially outside of a fume hood, evacuate the area and prevent re-entry. Alert laboratory personnel and contact the appropriate emergency response team.

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes.[\[4\]](#) Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[7\]](#)

Disposal Plan

Waste Segregation and Collection

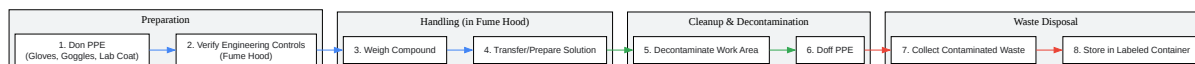
- Solid Waste: All solid waste contaminated with **2-Chloroquinoline-3-carbonitrile**, including excess reagent, contaminated PPE (gloves, lab coats), and disposable labware, must be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[3\]](#) This container should be stored in a designated satellite accumulation area.
- Liquid Waste: Solutions containing **2-Chloroquinoline-3-carbonitrile** should be collected in a separate, sealed, and labeled hazardous waste container for halogenated organic waste. [\[8\]](#) Do not mix with non-halogenated waste streams to reduce disposal costs.[\[8\]](#)

Disposal Pathway

- Chlorinated Organic Waste: As a chlorinated organic compound, **2-Chloroquinoline-3-carbonitrile** must be disposed of through a licensed hazardous waste disposal company. The primary disposal method for such compounds is high-temperature incineration.[\[1\]](#)
- Nitrile-Containing Waste: Nitrile groups can also influence the disposal process. Ensure the waste handler is aware of the chemical composition.
- Container Management: Empty containers that held **2-Chloroquinoline-3-carbonitrile** must be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous waste. The rinsed container can then be disposed of according to institutional guidelines.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **2-Chloroquinoline-3-carbonitrile** from preparation to disposal.



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Caption: Workflow for safe handling of **2-Chloroquinoline-3-carbonitrile**.

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- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Chloroquinoline-3-carbonitrile]. BenchChem, [2025]. [Online PDF]. Available at:

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